

Personal protective equipment for handling Menin-MLL inhibitor-25

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Compound of Interest

Compound Name: *Menin-MLL inhibitor-25*

Cat. No.: *B12381092*

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Essential Safety and Handling Guide for Menin-MLL Inhibitor-25

This document provides crucial safety and logistical information for handling **Menin-MLL inhibitor-25**, a potent compound for research and drug development. The following procedures are based on the safety data sheet for the closely related compound, Menin-MLL inhibitor MI-2, and are intended to ensure the safe handling and disposal of this class of inhibitors.

Hazard Identification and Personal Protective Equipment (PPE)

Menin-MLL inhibitor-25 is classified with the following hazards:

- Acute toxicity, oral (Category 4): Harmful if swallowed.[\[1\]](#)
- Skin corrosion/irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3): May cause respiratory irritation.[\[1\]](#)

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound.

| PPE Category | Required Equipment | Specifications |
|-----------------|---------------------|--|
| Eye Protection | Safety goggles | Must be equipped with side-shields. [1] |
| Hand Protection | Protective gloves | Chemically resistant, impervious gloves. |
| Skin and Body | Impervious clothing | Lab coat or other protective clothing. |
| Respiratory | Suitable respirator | Use in well-ventilated areas. [1] A respirator is required if dust or aerosols are generated. |

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the handling area.[\[1\]](#)
- Verify that a safety shower and eye wash station are accessible.[\[1\]](#)
- Prepare all necessary equipment and reagents before handling the compound.

2. Handling the Compound:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

3. In Case of Exposure:

- If on skin: Wash with plenty of soap and water.[1]
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- If swallowed: Rinse mouth.[1]

4. Accidental Release Measures:

- Evacuate personnel to safe areas.[1]
- Wear full personal protective equipment, including a self-contained breathing apparatus if necessary.[1]
- Prevent further leakage or spillage. Keep the product away from drains or water courses.[1]
- Absorb solutions with a liquid-binding material (e.g., diatomite, universal binders).[1]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[1]

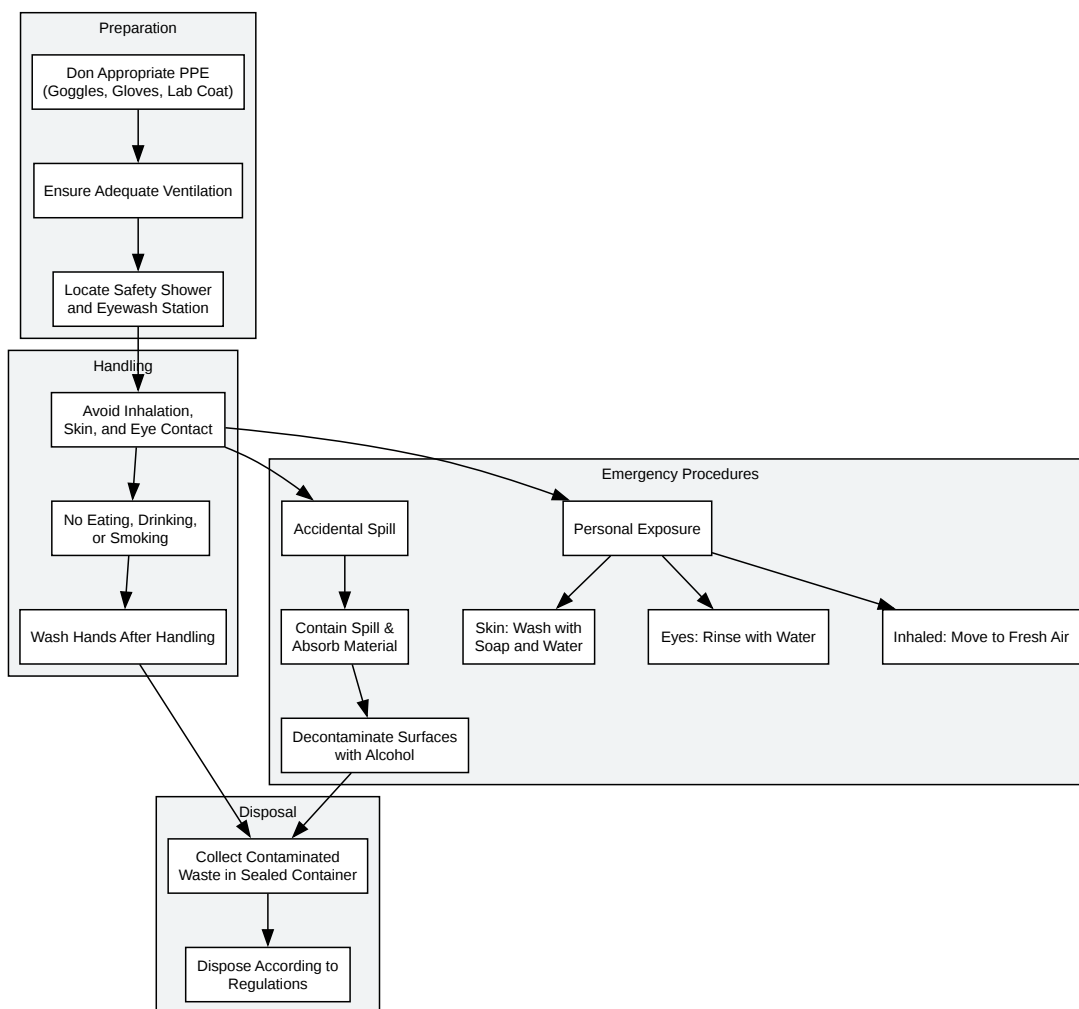
Disposal Plan

All waste materials contaminated with **Menin-MLL inhibitor-25** must be treated as hazardous waste.

- Contaminated Materials: Dispose of contaminated materials, including absorbent materials from spills, in a designated, sealed container.[1]
- Disposal: Conduct disposal in accordance with all applicable federal, state, and local regulations.[1]

Workflow for Safe Handling and Disposal

Safe Handling and Disposal Workflow for Menin-MLL Inhibitor-25

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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